

# 1-Bromooctadecane CAS number and molecular weight

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## Compound of Interest

Compound Name: 1-Bromooctadecane

Cat. No.: B154017

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## Technical Guide: 1-Bromooctadecane

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the chemical compound **1-Bromooctadecane**, also known as octadecyl bromide or stearyl bromide.

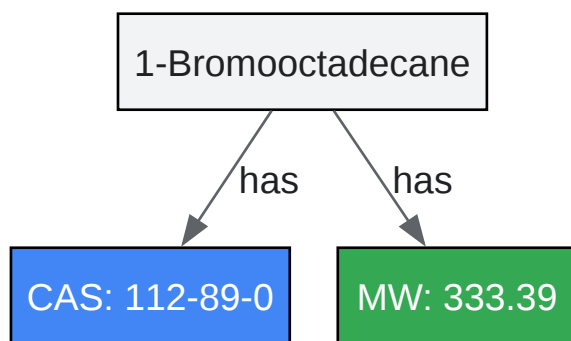
## Physicochemical Data

The fundamental physicochemical properties of **1-Bromooctadecane** are summarized below. This data is essential for experimental design, formulation, and synthesis applications.

Identifier	Value	References
CAS Number	112-89-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	333.39 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>18</sub> H <sub>37</sub> Br	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>

## Compound Identification

The following diagram illustrates the relationship between the common name and its primary chemical identifiers.



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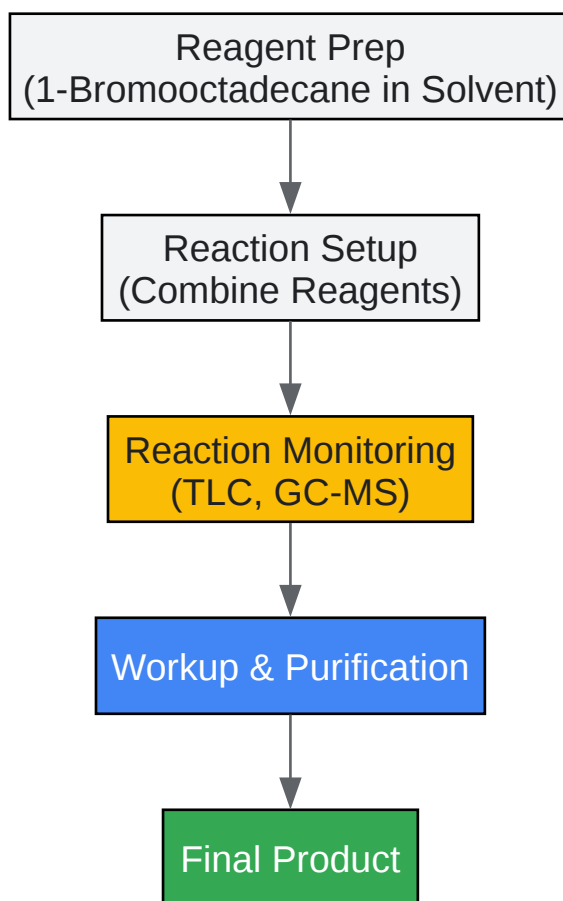
Core identifiers for **1-Bromooctadecane**.

## Experimental Protocols

While this document does not cite specific experiments, a general protocol for the use of **1-Bromooctadecane** in synthetic chemistry, such as in the synthesis of shortened single-walled carbon nanotubes, would typically involve the following stages.<sup>[1][3]</sup>

- Reagent Preparation: Dissolve **1-Bromooctadecane** in a suitable organic solvent under an inert atmosphere (e.g., argon or nitrogen).
- Reaction Setup: Combine the **1-Bromooctadecane** solution with other reactants at a controlled temperature.
- Monitoring: Track the reaction progress using techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup and Purification: Upon completion, quench the reaction and purify the product using methods like column chromatography or recrystallization.

The logical workflow for a typical synthesis utilizing **1-Bromooctadecane** is depicted below.



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General synthetic workflow using **1-Bromooctadecane**.

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## References

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- To cite this document: BenchChem. [1-Bromooctadecane CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b154017#1-bromooctadecane-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b154017#1-bromooctadecane-cas-number-and-molecular-weight)

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